Technical Guide: Hydroxy-Dimethylchroman Acids and Vitamin E Metabolites

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Hydroxy-2,2-dimethylchroman-5-carboxylic acid*
CAS No.:	*158227-26-0*
Cat. No.:	*B2675368*

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Registry Data, Structural Characterization, and Analytical Workflows

Executive Summary

The class of compounds often colloquially referred to as "hydroxy-dimethylchroman acids" primarily encompasses the Carboxyethyl-hydroxychromans (CEHCs). These are the terminal water-soluble metabolites of Vitamin E (tocopherols and tocotrienols) formed via hepatic

-oxidation and subsequent

-oxidation.

In drug development, these molecules have transitioned from mere waste products to active pharmaceutical targets. Specifically,

-CEHC (historically identified as the natriuretic factor LLU-

) exhibits potent natriuretic and anti-inflammatory properties distinct from its parent tocopherol.

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This guide provides the definitive chemical registry data, structural elucidation, and validated analytical protocols for this compound class.

Chemical Registry & Physical Data

The following table consolidates the essential physicochemical data for the primary hydroxy-chroman acids.

Note on Nomenclature: The term "dimethyl" strictly applies to

-CEHC (one methyl on the benzene ring, one on the pyran ring). However, the class is often grouped together. Trolox is included as the standard synthetic reference analogue.

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Common Name	Abbreviation	CAS Registry No.	Molecular Weight (g/mol)	Molecular Formula	IUPAC / Chemical Name
Gamma-CEHC	-CEHC (LLU-)	178167-75-4	264.32		2,7,8-trimethyl-2-(2'-carboxyethyl)-6-hydroxychroman
Delta-CEHC	-CEHC	84599-16-6	250.29		2,8-dimethyl-2-(2'-carboxyethyl)-6-hydroxychroman
Alpha-CEHC	-CEHC	4072-32-6	278.34		2,5,7,8-tetramethyl-2-(2'-carboxyethyl)-6-hydroxychroman
Trolox	Trolox	53188-07-1	250.29		6-hydroxy-2,5,7,8-tetramethylchroman-2-carboxylic acid

Structural Nuance & Identification[5]

- The "Dimethyl" Core:

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-CEHC is the true "hydroxy-dimethylchroman" acid. It lacks the 5-methyl and 7-methyl groups found in

- and

-variants respectively, reducing steric hindrance around the phenolic hydroxyl group.

- LLU-

  Identity: Early renal physiology literature refers to a natriuretic factor named LLU-

  (Loma Linda University-

). This has been conclusively identified as the S-enantiomer of

  -CEHC.

Biological Significance & Metabolic Pathway

Unlike the lipophilic parent tocopherols, CEHCs are water-soluble and excreted in urine.[1] Their formation is not random degradation but a regulated enzymatic process involving Cytochrome P450 4F2 (CYP4F2).

Mechanism of Action[7][8][9][10]

- Natriuresis:

  -CEHC inhibits the 70 pS

  channel in the thick ascending limb of the Loop of Henle, promoting sodium excretion without affecting potassium balance (unlike thiazides).

- Anti-inflammation: CEHCs inhibit cyclooxygenase-2 (COX-2) activity, potentially reducing pro-inflammatory eicosanoids.

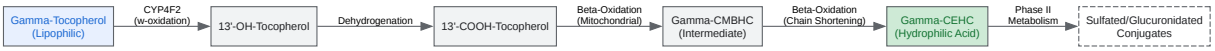
Metabolic Pathway Diagram

The following diagram illustrates the degradation of

-Tocopherol to

-CEHC.

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Figure 1: The metabolic conversion of lipophilic Gamma-Tocopherol to the hydrophilic hydroxy-chroman acid Gamma-CEHC via CYP4F2-mediated oxidation.

Analytical Methodology: Quantification in Biological Matrices

Accurate measurement of CEHCs is complicated by their existence as glucuronide/sulfate conjugates in plasma and urine. A direct extraction will underestimate total levels by >80%.

Protocol: Validated LC-MS/MS Workflow

Reagents Required[2]

- Internal Standard: Trolox (if CEHC isotopologues are unavailable) or

  -

  -CEHC.

- Enzyme:

  -Glucuronidase/Arylsulfatase (from H. pomatia).

- Derivatization Agent (for GC): BSTFA + 1% TMCS.

Step-by-Step Workflow

- Sample Preparation (Hydrolysis)
  - Aliquot 200

    L of plasma or urine.

  - Add 50

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L of

-Glucuronidase/Arylsulfatase solution in acetate buffer (pH 5.0).

- Critical Step: Incubate at 37°C for 2 hours. This cleaves the Phase II conjugates, releasing the free "hydroxy-dimethylchroman acid" core.

- Liquid-Liquid Extraction (LLE)
  - Acidify sample to pH 3.0 using 0.1M HCl (ensures the carboxylic acid tail is protonated,

    , driving it into the organic phase).
  - Add 1 mL Hexane:Ethyl Acetate (9:1). Vortex vigorously for 2 mins.
  - Centrifuge at 3000 x g for 5 mins. Collect the upper organic layer.
  - Evaporate to dryness under Nitrogen stream.
- Instrumental Analysis (LC-MS/MS)
  - Column: C18 Reverse Phase (e.g., 2.1 x 100mm, 1.7

    m).
  - Mobile Phase: (A) Water + 0.1% Formic Acid, (B) Acetonitrile.
  - Ionization: ESI Negative Mode (Carboxylic acids ionize best in negative mode, forming

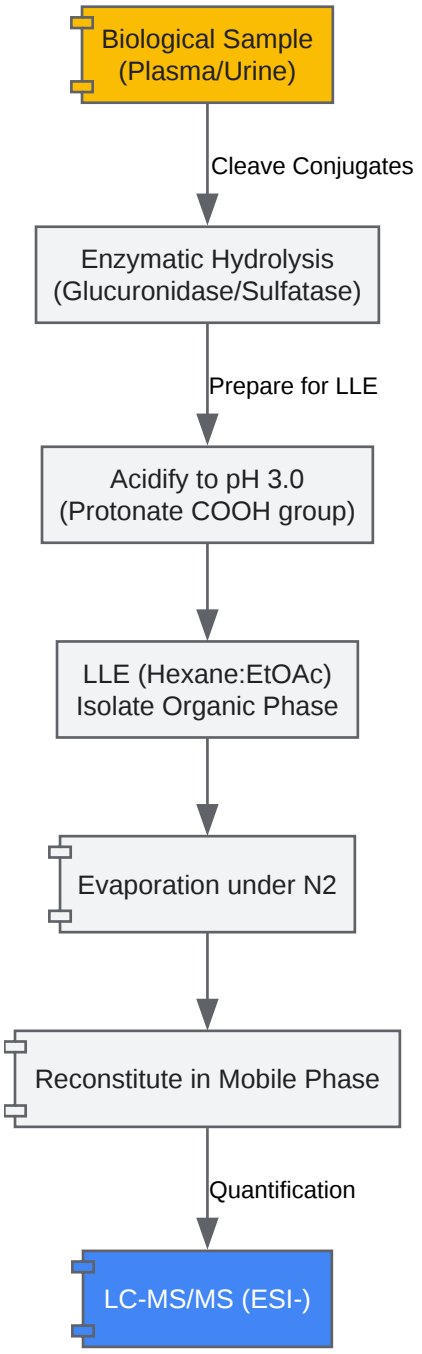
).
  - MRM Transitions:
    - -CEHC:

      (Quantifier).
    - -CEHC:

      (Quantifier).

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Analytical Logic Diagram



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Figure 2: Workflow for the extraction and quantification of total hydroxy-chroman acids, emphasizing the critical hydrolysis step.

Synthesis & Isolation Notes

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For researchers requiring high-purity standards not available commercially:

- Isolation from Urine: Historically, LLU-

  was isolated from the urine of uremic patients.[3] The high concentration in uremia is due to the kidney's inability to clear this water-soluble metabolite.

- Total Synthesis: A scalable synthesis involves the condensation of 2,3,5-trimethylhydroquinone (for

  -CEHC) with

  -vinyl-

  -butyrolactone. This yields the chroman ring with the necessary propionic acid tail in a single step, though often as a racemate requiring chiral resolution if the biological S-isomer is required.

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